

Application Notes and Protocols for Chloromethyl 3-chlorononanoate

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Compound of Interest

Compound Name: Chloromethyl 3-chlorononanoate

CAS No.: 80418-72-0

Cat. No.: B14418883

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For Researchers, Scientists, and Drug Development Professionals

A Note on This Document

The following application notes and protocols for the handling and storage of **Chloromethyl 3-chlorononanoate** have been compiled from available chemical data and established safety protocols for related compounds. It is critical to note that specific safety and toxicology data for **Chloromethyl 3-chlorononanoate** are not readily available in published literature. Therefore, this guide is based on the inferred hazardous properties derived from its functional groups: a chloromethyl ester and a chlorinated alkane. As with any chemical of unknown toxicity, it is imperative to handle **Chloromethyl 3-chlorononanoate** with the utmost caution, treating it as a potentially hazardous and reactive substance.

Chemical and Physical Properties

Chloromethyl 3-chlorononanoate is a difunctional organic molecule. The presence of a chloromethyl ester group suggests high reactivity, particularly as an alkylating agent. The 3-chloro position on the nonanoate chain further contributes to its chemical properties.

Property	Value	Source
IUPAC Name	chloromethyl 3-chlorononanoate	Virginia Open Data Portal[1]
Molecular Formula	C10H18Cl2O2	Virginia Open Data Portal[1]
Molecular Weight	241.15 g/mol	Virginia Open Data Portal[1]
Normal Boiling Point (Predicted)	578.91 K	Cheméo[2]
Normal Melting Point (Predicted)	319.46 K	Cheméo[2]
Octanol/Water Partition Coefficient (logP, Predicted)	3.694	Cheméo[2]

Hazard Assessment and GHS Classification (Inferred)

A formal GHS classification for **Chloromethyl 3-chlorononanoate** is not available. However, based on the known hazards of similar compounds, the following classifications should be assumed until empirical data is available.

- Acute Toxicity: Chloromethyl esters can be toxic if swallowed, inhaled, or in contact with skin. [3]
- Skin Corrosion/Irritation: Due to the potential for hydrolysis to form hydrochloric acid and the reactive nature of the chloromethyl group, this compound should be considered corrosive to the skin and eyes.[4]
- Serious Eye Damage/Irritation: Assumed to cause serious eye damage.[4]
- Carcinogenicity: Some chloromethyl ethers are known carcinogens.[1][2] Given the structural similarities, **Chloromethyl 3-chlorononanoate** should be handled as a potential carcinogen.
- Reactivity: The chloromethyl group is a reactive electrophile, making the compound a potential alkylating agent.[5] It is expected to react with nucleophiles such as water, alcohols,

and amines.

Personal Protective Equipment (PPE)

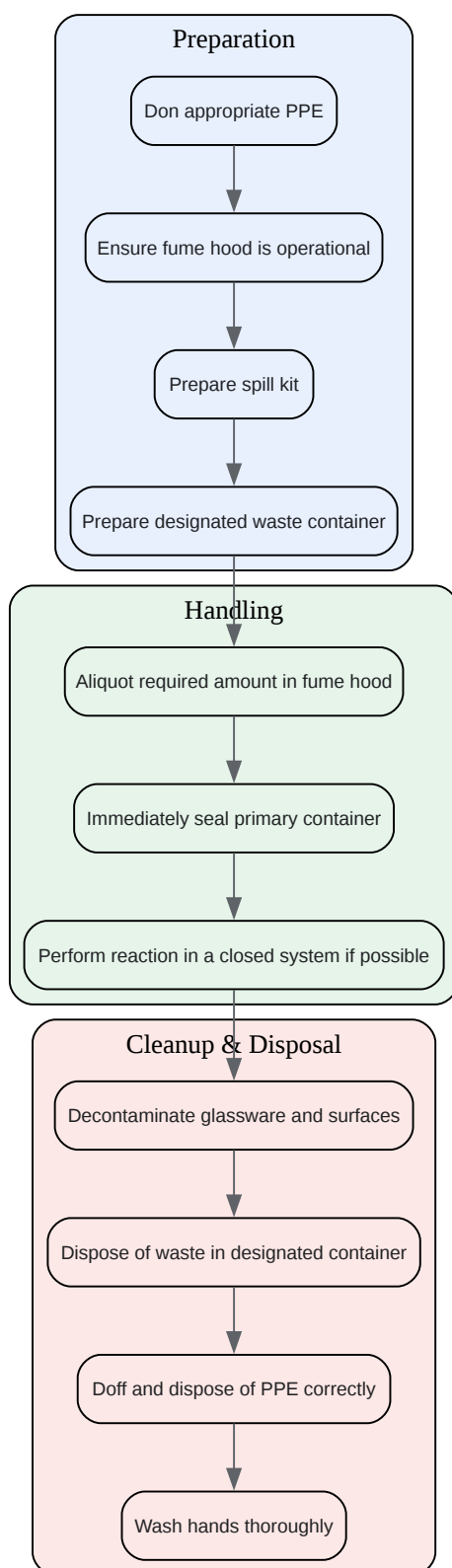
A comprehensive PPE strategy is essential when handling **Chloromethyl 3-chlorononanoate**. The following recommendations are based on best practices for handling reactive and potentially hazardous chemicals.^{[6][7]}

PPE Category	Recommendation	Rationale
Hand Protection	Nitrile or neoprene gloves. Double gloving is recommended.	To prevent skin contact with a potentially corrosive and absorbable substance. ^[8]
Eye Protection	Chemical splash goggles and a face shield.	To protect against splashes and vapors. ^{[6][7]}
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	To protect against accidental spills.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of inhalation, a respirator may be necessary.	To prevent inhalation of potentially toxic and irritating vapors.

Handling Procedures

General Handling Workflow

The following workflow is recommended for handling **Chloromethyl 3-chlorononanoate** in a laboratory setting.



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Caption: General workflow for handling **Chloromethyl 3-chlorononanoate**.

Step-by-Step Protocol for Aliquoting

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly and the chemical fume hood is functioning properly. Have a spill kit and a designated, labeled waste container readily accessible.^[6]
- **Inert Atmosphere:** If the compound is sensitive to moisture, consider handling it under an inert atmosphere (e.g., nitrogen or argon).
- **Transfer:** Use clean, dry glassware and utensils for aliquoting. A syringe or cannula may be used for liquid transfers to minimize exposure.
- **Sealing:** Once the desired amount has been dispensed, securely seal the primary container.
- **Reaction Setup:** If the compound is to be used in a reaction, add it to the reaction vessel within the fume hood.
- **Cleanup:** Immediately clean any minor drips or spills. Decontaminate all surfaces and equipment that came into contact with the chemical.

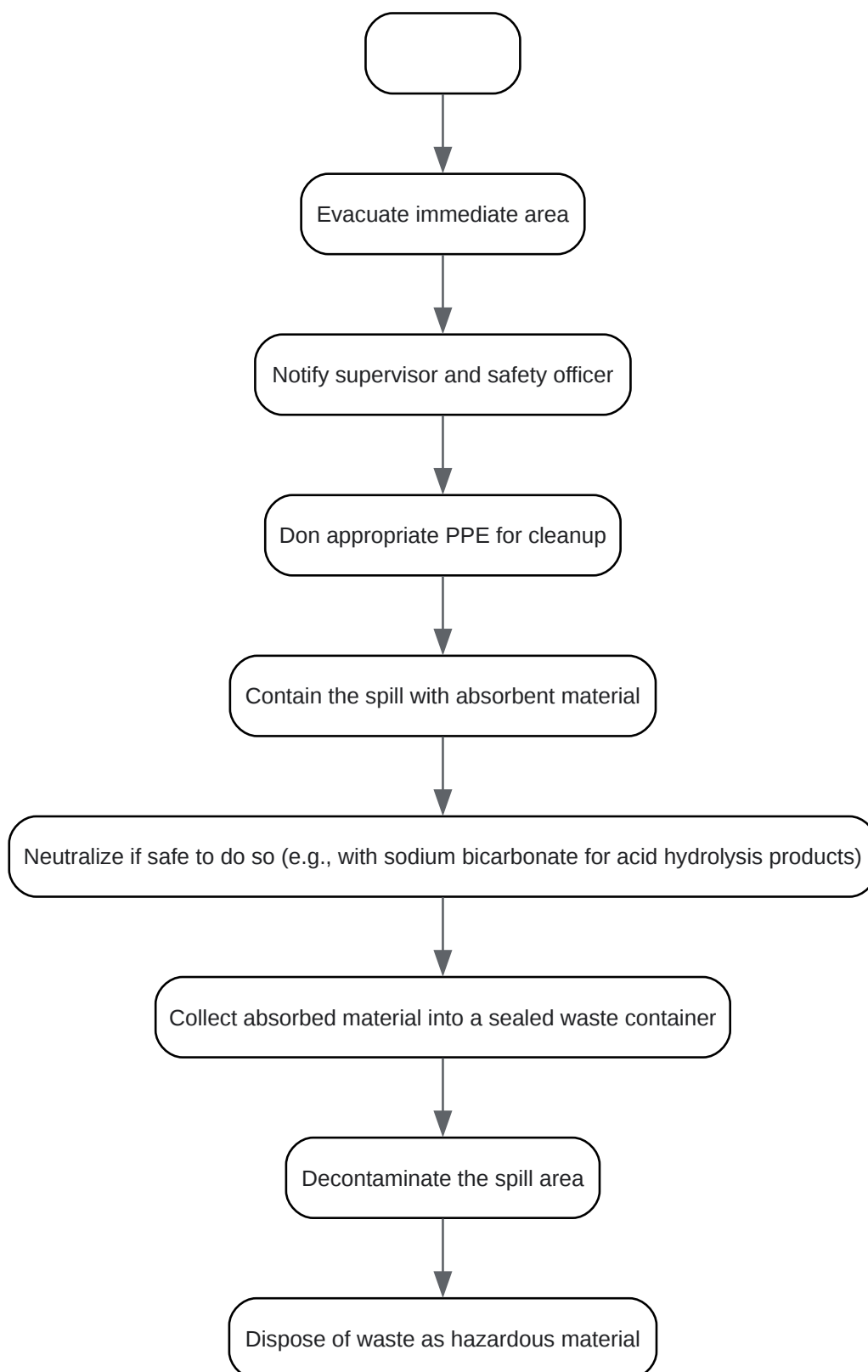
Storage Recommendations

Proper storage is crucial to maintain the stability of **Chloromethyl 3-chlorononanoate** and to prevent hazardous reactions.

Storage Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place.	To minimize decomposition and reaction rates.[9]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent reaction with atmospheric moisture.[3]
Container	Use a tightly sealed, chemically resistant container (e.g., glass with a PTFE-lined cap).	To prevent leakage and reaction with container materials.
Incompatible Materials	Store away from strong oxidizing agents, strong bases, and nucleophiles (e.g., alcohols, amines).	To prevent potentially vigorous or explosive reactions.[1][10]
Location	Store in a designated, well-ventilated, and secure area for hazardous chemicals.	To prevent unauthorized access and ensure proper containment in case of a leak.

Spill Management

In the event of a spill, follow these procedures promptly and safely.[9]



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Caption: Decision tree for managing a spill of **Chloromethyl 3-chlorononanoate**.

Waste Disposal

All waste containing **Chloromethyl 3-chlorononanoate**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.

- Waste Segregation: Halogenated organic waste should be collected separately from non-halogenated waste.[11][12][13]
- Labeling: All waste containers must be clearly labeled with the contents, including "Halogenated Organic Waste" and any other applicable hazard warnings.
- Disposal Method: The primary recommended disposal method for chlorinated hydrocarbons is high-temperature incineration by a licensed hazardous waste disposal company.[14]

Conclusion

Chloromethyl 3-chlorononanoate is a compound with the potential for significant chemical reactivity and biological hazards. In the absence of specific safety data, a conservative approach to handling and storage is essential. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, utilize appropriate personal protective equipment, and follow established procedures for spill management and waste disposal. By treating this compound with the caution it warrants, the risks associated with its use can be effectively managed.

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